

Solubility Profile of 4-Hydroxy-2-methoxybenzyl Alcohol: A Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxy-2-methoxybenzyl alcohol

Cat. No.: B172775

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Hydroxy-2-methoxybenzyl alcohol**. Due to the limited availability of direct quantitative solubility data for this specific compound, this guide leverages data from its structural isomers, 4-methoxybenzyl alcohol and 4-hydroxy-3-methoxybenzyl alcohol (vanillyl alcohol), to provide valuable insights for research and development.

Core-Solubility Data

Quantitative solubility data for **4-Hydroxy-2-methoxybenzyl alcohol** is not readily available in published literature. However, the solubility of its isomers can provide a reasonable estimation for its behavior in various solvents. The following table summarizes the available qualitative and quantitative solubility data for these related compounds.

Solvent	Compound	Solubility	Temperature (°C)
Water	4-Methoxybenzyl alcohol	Insoluble	Not Specified
Water	4-Methoxybenzyl alcohol	2 mg/mL	20
Water	4-Hydroxy-3-methoxybenzyl alcohol (Vanillyl alcohol)	Soluble in hot water	Not Specified
Water	4-Hydroxy-3-methoxybenzyl alcohol (Vanillyl alcohol)	2 mg/mL	20
Ethanol	4-Methoxybenzyl alcohol	Freely Soluble	Not Specified
Ethanol (50%)	4-Methoxybenzyl alcohol	Soluble in 1 volume	Not Specified
Ethanol (95%)	4-Hydroxy-3-methoxybenzyl alcohol (Vanillyl alcohol)	Soluble (5%)	Not Specified
Diethyl Ether	4-Methoxybenzyl alcohol	Freely Soluble	Not Specified
Organic Solvents	4-Methoxybenzyl alcohol	Soluble	Not Specified
Oils	4-Methoxybenzyl alcohol	Soluble	Not Specified
Organic Solvents	4-Hydroxy-3-methoxybenzyl alcohol (Vanillyl alcohol)	Soluble	Not Specified

Oils	4-Hydroxy-3-methoxybenzyl alcohol (Vanillyl alcohol)	Soluble	Not Specified
Glycols	4-Methoxybenzyl alcohol	Poorly Soluble	Not Specified
Glycerol	4-Methoxybenzyl alcohol	Poorly Soluble	Not Specified

Experimental Protocols

The determination of solubility is a critical step in the characterization of a chemical compound. The shake-flask method is a widely recognized and reliable technique for determining thermodynamic solubility.

Shake-Flask Method for Solubility Determination

This protocol outlines the steps for determining the solubility of a compound like **4-Hydroxy-2-methoxybenzyl alcohol** in a specific solvent.

1. Preparation of Materials:

- Accurately weigh a sample of the test compound (e.g., **4-Hydroxy-2-methoxybenzyl alcohol**).
- Select a suitable solvent for the solubility determination.
- Use calibrated equipment for all measurements.

2. Experimental Procedure:

- Add an excess amount of the solid compound to a known volume of the solvent in a sealed container (e.g., a screw-capped flask). The excess solid is crucial to ensure that a saturated solution is formed.

- Place the sealed container in a constant temperature shaker bath. The temperature should be controlled and recorded.
- Agitate the mixture for a sufficient period to allow for equilibration. This can range from 24 to 72 hours, depending on the compound and solvent.
- After equilibration, cease agitation and allow the undissolved solid to settle.

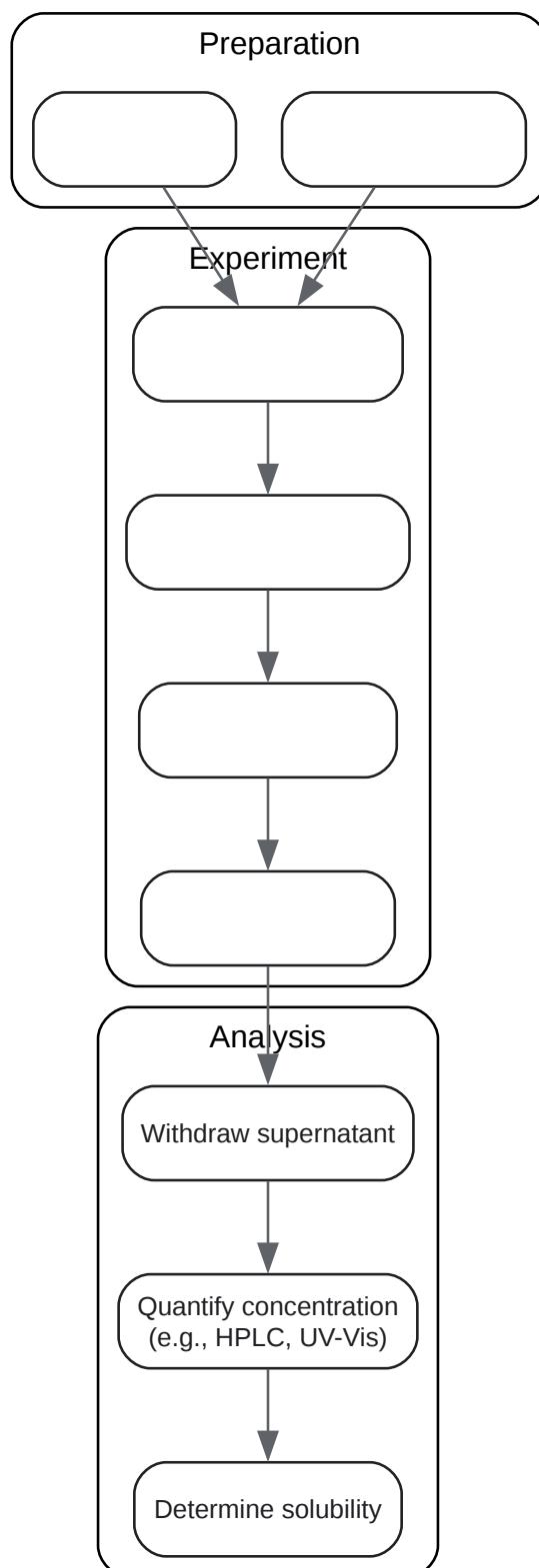
3. Sample Analysis:

- Carefully withdraw a sample of the supernatant. It is critical to avoid aspirating any solid particles. Centrifugation or filtration can be used to separate the solid from the liquid phase.
- Quantify the concentration of the dissolved compound in the supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC), UV-Vis Spectroscopy, or Gas Chromatography (GC).
- The determined concentration represents the solubility of the compound in that solvent at the specified temperature.

Visualizations

Experimental Workflow for Solubility Determination

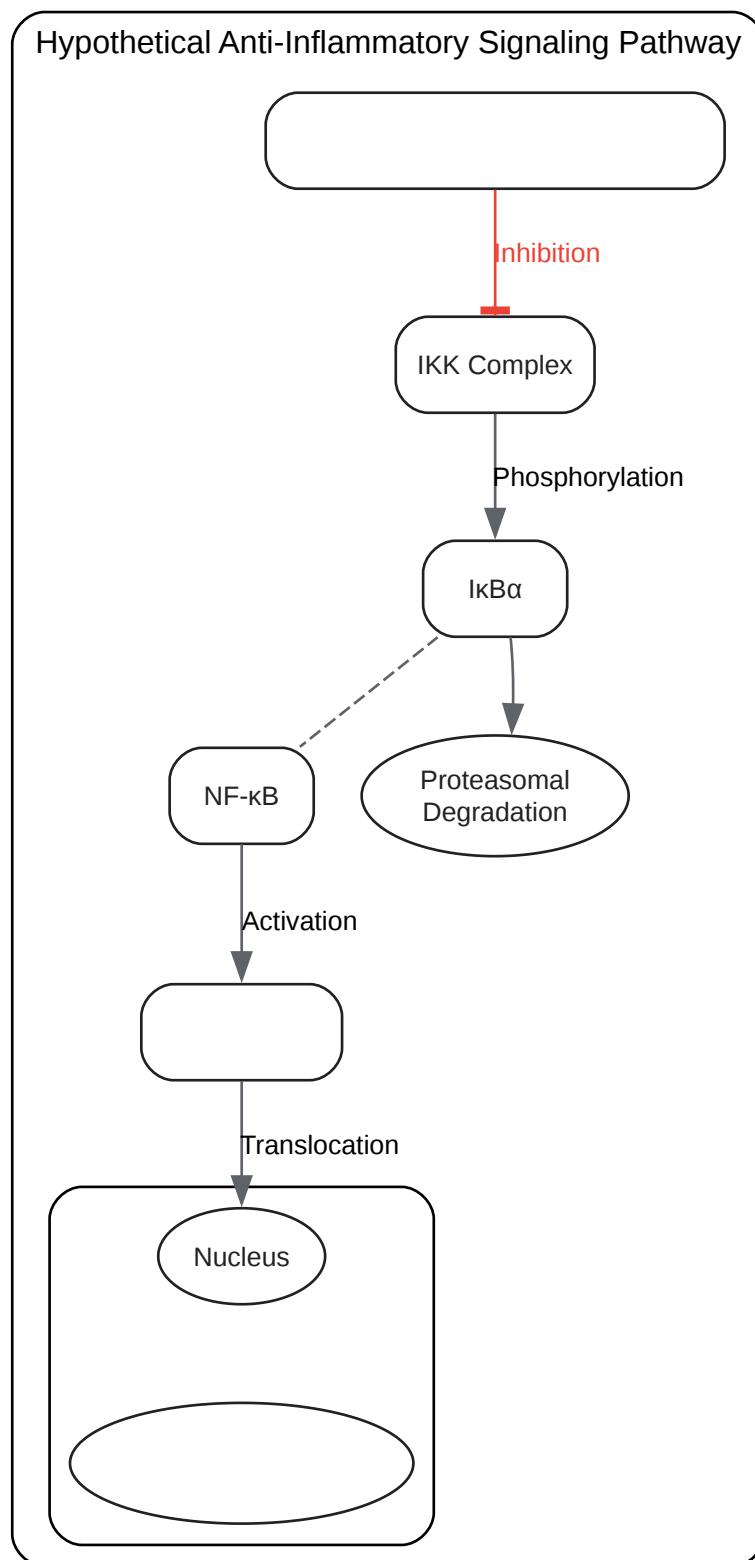
The following diagram illustrates the general workflow for determining the solubility of a compound using the shake-flask method.

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Caption: Workflow for the shake-flask solubility determination method.

Plausible Signaling Pathway

Based on the known biological activities of related hydroxybenzyl alcohols, which include anti-inflammatory and antioxidant effects, a plausible signaling pathway is depicted below. This generalized pathway illustrates how a compound like **4-Hydroxy-2-methoxybenzyl alcohol** might exert its effects by inhibiting pro-inflammatory signaling cascades.

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Caption: A hypothetical anti-inflammatory signaling pathway for **4-Hydroxy-2-methoxybenzyl alcohol**.

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